

Unraveling the Structural Landscape of Peptides Containing trans-ACPC: A Technical Guide

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Compound of Interest

Compound Name: (1R,2R)-2-aminocyclopentanecarboxylic acid

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The incorporation of conformationally constrained amino acids into peptides is a powerful strategy in medicinal chemistry and materials science to enforce specific secondary structures and enhance biological activity and stability. Among these, trans-2-aminocyclopentanecarboxylic acid (trans-ACPC) has emerged as a potent inducer of well-defined helical and extended conformations. This technical guide provides an in-depth overview of the structural characterization of peptides containing trans-ACPC, detailing the key experimental methodologies and summarizing the critical quantitative findings that define their unique structural landscape.

Core Concepts: The Conformational Propensities of trans-ACPC

Oligomers composed of (R,R)-trans-ACPC have been shown to adopt a novel and stable helical secondary structure known as the "12-helix".^{[1][2]} This conformation is characterized by a series of interconnected 12-membered ring hydrogen bonds.^{[1][2]} Each hydrogen bond is formed between a carbonyl oxygen and an amide proton located three residues toward the C-terminus.^[2] The formation of this 12-helix is a cooperative process, meaning its stability increases with the length of the oligomer.^{[1][2]}

Furthermore, the stereochemistry of the trans-ACPC residues plays a crucial role in determining the resulting secondary structure. Heterochiral oligomers, which have alternating backbone configurations of trans-ACPC enantiomers, tend to form polar-strand secondary structures in solution.^{[3][4][5]} These strands can then self-assemble into nanostructured fibrils, highlighting the potential of these peptides in biomaterials development.^{[3][4][5]}

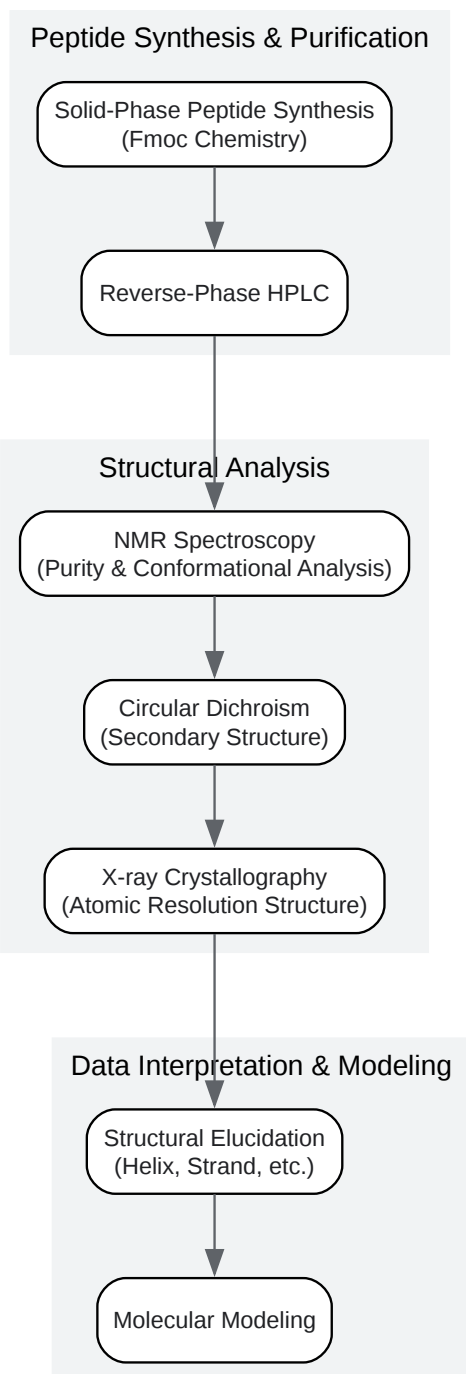
Experimental Characterization: A Multi-faceted Approach

The structural elucidation of trans-ACPC-containing peptides relies on a combination of high-resolution analytical techniques, primarily X-ray crystallography, Nuclear Magnetic Resonance (NMR) spectroscopy, and Circular Dichroism (CD) spectroscopy.

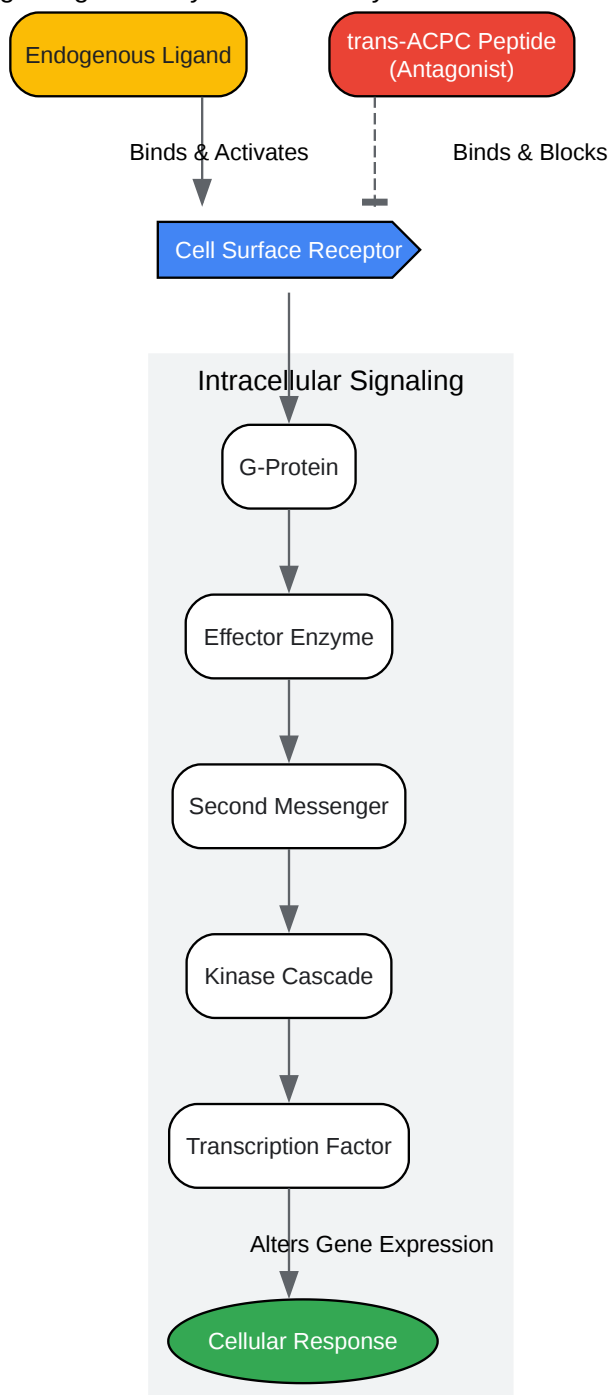
Workflow for Structural Characterization

The general workflow for characterizing the structure of a novel peptide containing trans-ACPC is outlined below.

Experimental Workflow for Structural Characterization of trans-ACPC Peptides



Hypothetical Signaling Pathway Modulation by a trans-ACPC Peptide Antagonist

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